An In-Depth Technical Guide to Homoferreirin: Chemical Structure, Properties, and Biological Prospects

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Compound of Interest

Compound Name:	*Homoferreirin*
CAS No.:	*482-01-9*
Cat. No.:	*B191428*

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Authored by: A Senior Application Scientist

Abstract

Homoferreirin, a naturally occurring isoflavanone, represents a compelling yet underexplored molecule within the vast landscape of flavonoids. As a constituent of Cicer arietinum (chickpea), it belongs to a class of compounds renowned for their diverse biological activities. This technical guide provides a comprehensive overview of **Homoferreirin**, consolidating its chemical structure, physicochemical properties, and spectroscopic signature. In the absence of extensive direct research on **Homoferreirin**, this document synthesizes information from closely related isoflavonoids and the broader context of chickpea-derived bioactives to illuminate its potential as an antioxidant, anti-inflammatory, and cytostatic agent. Detailed methodologies for its isolation, a plausible synthetic pathway, and protocols for assessing its biological activity are presented to empower researchers in unlocking the therapeutic promise of this intriguing natural product.

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Introduction to **Homoferreirin**: A Hidden Asset in the Flavonoid Family

Homoferreirin, with the systematic IUPAC name 3-(2,4-dimethoxyphenyl)-5,7-dihydroxy-3,4-dihydro-2H-1-benzopyran-4-one, is classified as a 4'-O-methylated isoflavonoid.[1] Its core structure is the isoflavanone backbone, a derivative of 3-phenylchromen-4-one, which is characteristic of a significant class of phytoestrogens.[1] Found in dietary staples such as chickpeas, **Homoferreirin** is a secondary metabolite that likely plays a role in the plant's defense mechanisms.[1] While its more famous isoflavone cousins, such as genistein and daidzein, have been the subject of extensive research, **Homoferreirin** remains a molecule with considerable untapped potential for investigation in the fields of pharmacology and drug discovery. This guide aims to bridge the existing knowledge gap and provide a solid foundation for future research endeavors.

Chemical and Physical Properties

A thorough understanding of a molecule's physicochemical properties is fundamental to any drug development pipeline, influencing everything from formulation to bioavailability.

Chemical Structure and Identifiers

The unique arrangement of hydroxyl and methoxy groups on the A and B rings of **Homoferreirin** dictates its chemical behavior and potential for biological interactions.

- Molecular Formula: $C_{17}H_{16}O_6$
- Molecular Weight: 316.3 g/mol
- CAS Number: 482-01-9
- IUPAC Name: 3-(2,4-dimethoxyphenyl)-5,7-dihydroxy-3,4-dihydro-2H-1-benzopyran-4-one
- SMILES: COC1=CC(OC)=C(C=C1)C1COC2=CC(O)=CC(O)=C2C1=O

Caption: Chemical structure of **Homoferreirin**.

Physicochemical Data

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The following table summarizes the key physicochemical properties of **Homoferreirin**. These values are crucial for designing experimental protocols and predicting its behavior in biological systems.

Property	Value	Source
Appearance	Powder	[2]
Melting Point	168-169 °C	FooDB
Water Solubility	0.075 g/L (predicted)	FooDB
logP	2.79 (predicted)	FooDB
Polar Surface Area	85.22 Å² (predicted)	FooDB
Hydrogen Bond Donors	2	FooDB
Hydrogen Bond Acceptors	6	FooDB
Rotatable Bonds	3	FooDB
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Spectroscopic Characterization

Accurate structural elucidation is paramount in natural product research. While a complete, published experimental spectrum for **Homoferreirin** is not readily available, data from closely related compounds and predictive models provide a strong basis for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed structure of organic molecules. Based on the known spectra of similar 5,7-dihydroxy isoflavanones, the following are the predicted key signals for **Homoferreirin**.

^{1}H NMR (Predicted):

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- Aromatic Protons (A-ring): Expect two doublets in the region of δ 6.0-6.5 ppm, characteristic of the meta-coupled protons at C-6 and C-8.
- Aromatic Protons (B-ring): Signals for the protons on the 2',4'-dimethoxyphenyl ring are expected between δ 6.5 and 7.2 ppm.
- Methylene Protons (C-2): A multiplet corresponding to the two protons at C-2 of the isoflavanone core.
- Methine Proton (C-3): A multiplet for the proton at the chiral center C-3.
- Methoxy Protons: Two sharp singlets around δ 3.8-3.9 ppm, each integrating to 3H, corresponding to the two methoxy groups.
- Hydroxyl Protons: Broad singlets for the hydroxyl groups at C-5 and C-7, the chemical shifts of which will be dependent on the solvent and concentration.

^{13}C NMR (Predicted):

- Carbonyl Carbon (C-4): A signal in the downfield region, typically around δ 190-200 ppm.
- Aromatic Carbons: Signals for the carbons of the A and B rings will appear in the δ 90-165 ppm region. The carbons bearing hydroxyl and methoxy groups will be significantly shifted.
- C-2 and C-3: Signals for the aliphatic carbons of the isoflavanone core.
- Methoxy Carbons: Signals around δ 55-60 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. A predicted GC-MS spectrum for **Homoferreirin** is available.[3]

- Molecular Ion Peak (M^+): Expected at m/z 316.
- Key Fragmentation Pathways: The fragmentation of isoflavonoids often involves retro-Diels-Alder (rDA) reactions, leading to characteristic fragments of the A and B rings. Cleavage of the methoxy groups (loss of CH_3, m/z 15) is also a common fragmentation pathway.

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Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying key functional groups.

- O-H Stretching: A broad band in the region of 3200-3500 cm^{-1} due to the hydroxyl groups.
- C=O Stretching: A strong absorption band around 1650-1680 cm^{-1} corresponding to the carbonyl group of the isoflavanone core.
- C-O Stretching: Bands in the 1000-1300 cm^{-1} region associated with the ether linkages of the methoxy groups and the pyran ring.
- Aromatic C=C Stretching: Absorptions in the 1450-1600 cm^{-1} range.

Isolation and Synthesis

Obtaining pure **Homoferreirin** is a prerequisite for detailed biological investigation. Both isolation from natural sources and total synthesis are viable approaches.

Isolation from Cicer arietinum

The following is a generalized protocol for the isolation of isoflavones from chickpeas, which can be optimized for the specific enrichment of **Homoferreirin**.[4][5]

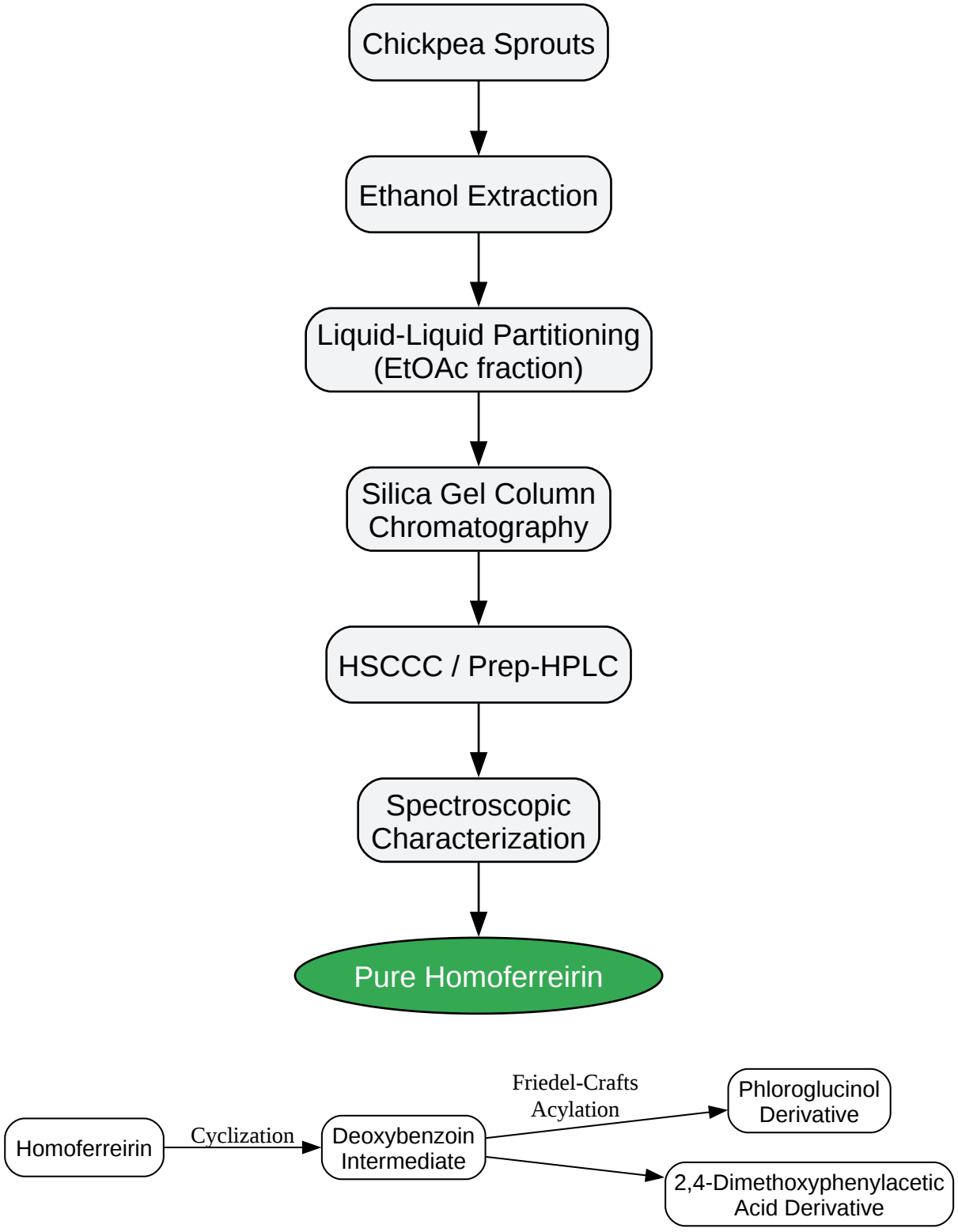
Experimental Protocol: Isolation of Isoflavones from Chickpea Sprouts

- Sprouting: Soak chickpea seeds in water for 12 hours, then allow them to germinate in the dark at 25 °C for 8-10 days.[5] Sprouting has been shown to increase the isoflavone content.[6][7]
- Extraction: Dry the sprouts at 60 °C for 10 hours and grind them into a fine powder. Defat the powder with petroleum ether for 24 hours. Extract the defatted powder with 60% aqueous ethanol at a 1:20 (g/mL) ratio with sonication for 30 minutes at 40 °C. Repeat the extraction twice.[5]
- Crude Extract Preparation: Combine the ethanol extracts and centrifuge at 10,000 rpm for 10 minutes. Evaporate the supernatant to dryness under reduced pressure and then freeze-dry to obtain the crude sprout extract.[5]

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- Liquid-Liquid Partitioning: Dissolve the crude extract in water and perform sequential extractions with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to partition the compounds based on their polarity. Isoflavones are typically enriched in the ethyl acetate fraction.
- Chromatographic Purification:
  - Column Chromatography: Subject the ethyl acetate fraction to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
  - High-Speed Counter-Current Chromatography (HSCCC): For higher purity, HSCCC can be employed using a suitable biphasic solvent system, such as n-hexane-ethyl acetate-methanol-water.[4]
  - Preparative HPLC: Final purification can be achieved using preparative reverse-phase HPLC.
- Characterization: Confirm the identity and purity of the isolated **Homoferreirin** using NMR, MS, and HPLC.

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Caption: Retrosynthetic analysis of **Homoferreirin**.

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Biological Activity and Therapeutic Potential

While specific biological studies on isolated **Homoferreirin** are limited, the well-documented activities of isoflavones from chickpeas provide a strong indication of its potential therapeutic properties. [8][9][10][11]

Antioxidant Activity

Isoflavones are known to possess significant antioxidant properties. [3][12]They can scavenge free radicals and chelate metal ions, thereby mitigating oxidative stress, which is implicated in a wide range of chronic diseases. The antioxidant potential of **Homoferreirin** can be quantitatively assessed using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

Experimental Protocol: DPPH Radical Scavenging Assay

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol.
- Sample Preparation: Prepare a series of dilutions of **Homoferreirin** in methanol.
- Reaction: In a 96-well plate, add 100 µL of each **Homoferreirin** dilution to 100 µL of the DPPH solution. A control well should contain 100 µL of methanol and 100 µL of the DPPH solution.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance at 517 nm using a microplate reader.
- Calculation: Calculate the percentage of radical scavenging activity using the formula: % Inhibition = [(Abs_control - Abs_sample) / Abs_control] x 100 The IC_{50} value (the concentration of the compound that scavenges 50% of the DPPH radicals) can then be determined.

Anti-inflammatory Effects

Chronic inflammation is a key driver of many diseases. Isoflavones from chickpeas have demonstrated anti-inflammatory potential. [2][4][8]These effects are often mediated through the inhibition of pro-inflammatory enzymes and signaling pathways, such as the NF-κB pathway. The anti-inflammatory activity of **Homoferreirin** could be investigated in cell-based assays by

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measuring its effect on the production of inflammatory mediators like nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophages.

Potential Estrogenic and Anticancer Activity

As a phytoestrogen, **Homoferreirin** may interact with estrogen receptors (ERs), potentially exhibiting either estrogenic or anti-estrogenic effects. [6][13]This dual activity is a hallmark of many isoflavones and is of great interest in the context of hormone-dependent cancers and post-menopausal health. Isoflavone extracts from chickpeas have been shown to induce apoptosis in human breast cancer cell lines. [10]The cytotoxic effects of **Homoferreirin** can be evaluated using the MTT assay.

Experimental Protocol: MTT Cytotoxicity Assay

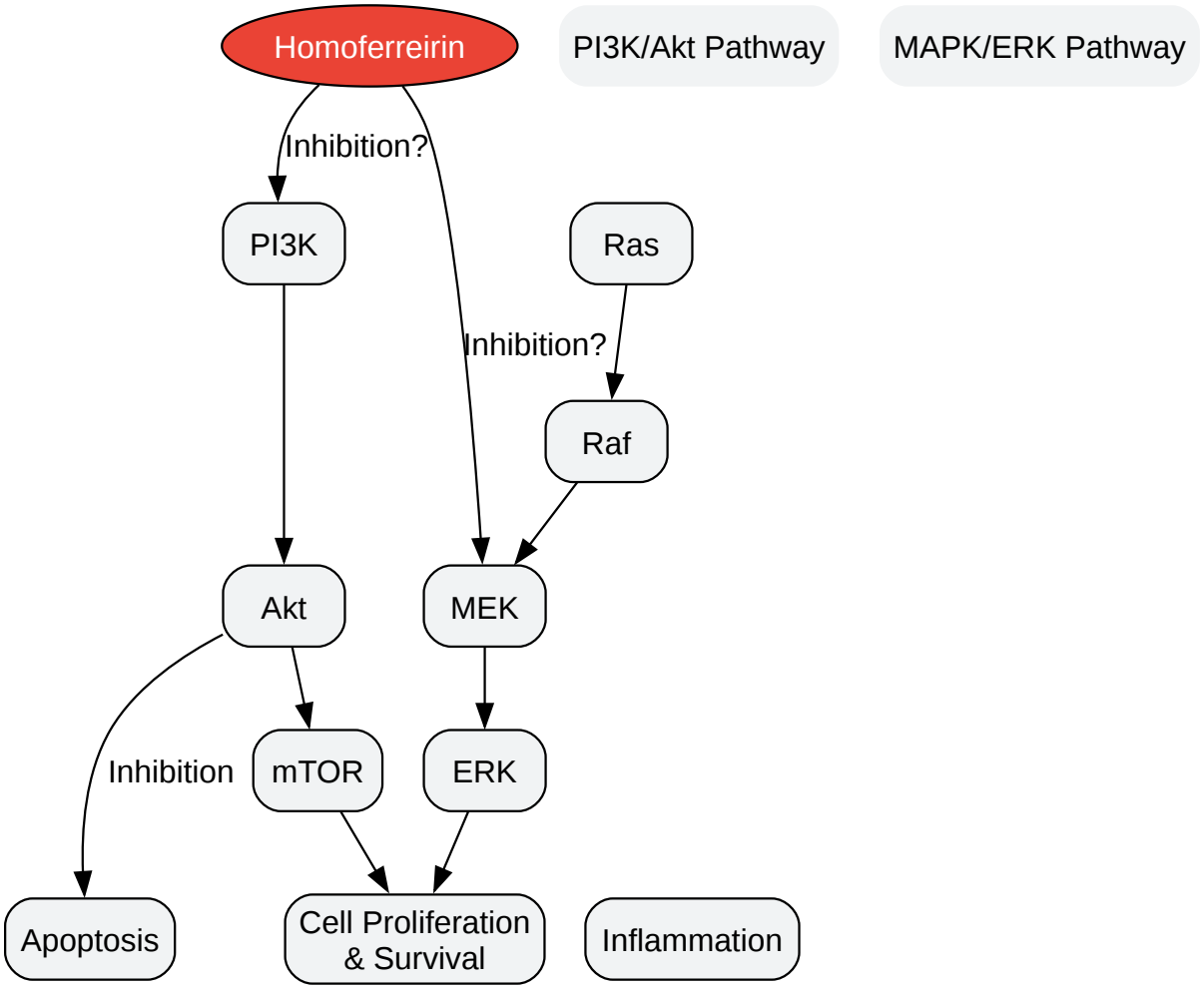
- Cell Seeding: Seed cancer cells (e.g., MCF-7 for breast cancer) in a 96-well plate and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of **Homoferreirin** for 24, 48, or 72 hours.
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 4 hours.
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Measurement: Read the absorbance at 570 nm.
- Analysis: Calculate the percentage of cell viability relative to untreated control cells and determine the IC_{50} value.

Potential Mechanisms of Action and Signaling Pathways

The biological effects of isoflavones are often mediated through their interaction with key cellular signaling pathways. While the specific pathways modulated by **Homoferreirin** have yet

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to be elucidated, based on the activities of related compounds, several key pathways are of interest for future investigation.



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Caption: Hypothesized signaling pathways potentially modulated by **Homoferreirin**.

- PI3K/Akt/mTOR Pathway: This pathway is central to cell growth, proliferation, and survival, and its dysregulation is a common feature of cancer. Many natural products exert their anticancer effects by inhibiting components of this pathway.

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- MAPK/ERK Pathway: This pathway is involved in the cellular response to external stimuli and regulates processes such as cell proliferation, differentiation, and apoptosis.
- NF-κB Pathway: A key regulator of the inflammatory response.

Future research should focus on investigating the effects of **Homoferreirin** on the phosphorylation status of key proteins within these pathways in relevant cell models.

Conclusion and Future Directions

Homoferreirin stands as a promising but largely uncharacterized isoflavanone. Its presence in a widely consumed legume, the chickpea, suggests its general safety and bioavailability. This guide has synthesized the available chemical and predictive data to provide a solid framework for initiating in-depth research into this molecule. The provided protocols for isolation, and for assessing its antioxidant, anti-inflammatory, and cytotoxic potential, offer a clear roadmap for future investigations.

The key areas for future research include:

- Definitive Spectroscopic Characterization: Obtaining and publishing the full experimental NMR and MS data for pure **Homoferreirin**.
- Comprehensive Biological Screening: A systematic evaluation of its effects on a wide range of biological targets and cell lines.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways through which **Homoferreirin** exerts its biological effects.
- In Vivo Studies: Assessing its efficacy and safety in animal models of relevant diseases.

By pursuing these avenues of research, the scientific community can unlock the full therapeutic potential of **Homoferreirin** and pave the way for its potential application in drug development and human health.

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